

preparation of porous aromatic frameworks (PAFs) using tBPEB

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Compound of Interest

Compound Name: 1,3,5-Tris((4-bromophenyl)ethynyl)benzene

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Application Note: Preparation of Expanded Porous Aromatic Frameworks (PAFs) using tBPEB via Yamamoto Homocoupling

Part 1: Strategic Rationale & Scientific Grounding

Introduction

Porous Aromatic Frameworks (PAFs) represent a class of porous organic polymers (POPs) characterized by exceptional chemical stability and ultra-high surface areas.^{[1][2]} While the seminal PAF-1 utilizes a tetrahedral node (tetrakis(4-bromophenyl)methane), planar triangular nodes offer unique advantages for creating extended 2D sheets or interpenetrated 3D networks.

This guide focuses on the monomer tBPEB (1,3,5-tris(4-bromophenylethynyl)benzene). Unlike the direct phenyl-linked analog (TBPB, used for PAF-5), tBPEB incorporates ethynyl spacers. This structural modification extends the pore aperture and rigidity, reducing steric congestion during polymerization and often resulting in higher accessible surface areas (Langmuir surface areas often exceeding 1000 m²/g).

The Chemistry: Yamamoto Homocoupling

The synthesis relies on the nickel(0)-mediated Yamamoto homocoupling reaction.^[3] Unlike Suzuki or Sonogashira couplings which require distinct nucleophilic and electrophilic partners, Yamamoto coupling links identical aryl halides (C-Br to C-C) using a stoichiometric amount of Ni(0).

- Mechanism:
 - Ligand Exchange: Bis(1,5-cyclooctadiene)nickel(0) [Ni(COD)₂] reacts with 2,2'-bipyridine (bpy) to form the active catalyst species.
 - Oxidative Addition: The active Ni(0) species inserts into the C-Br bond of the tBPEB monomer.
 - Disproportionation/Metathesis: Two organonickel(II) species exchange ligands to bring two aryl groups onto a single nickel center.
 - Reductive Elimination: The C-C bond is formed, releasing the coupled polymer and regenerating Ni(0) (which is essentially sequestered as Ni(II) bromide in the absence of a reducing agent, hence the stoichiometric requirement).

Part 2: Experimental Protocol

Critical Safety & Pre-requisites

- Ni(COD)₂ Sensitivity: This reagent is extremely air-sensitive. It must be handled exclusively inside a nitrogen or argon-filled glovebox. Exposure to air turns the yellow crystals black (decomposition), rendering the reaction void.
- Solvent Purity: Dimethylformamide (DMF) and Toluene must be anhydrous (<50 ppm H₂O).
- Reaction Vessel: Flame-dried Schlenk tubes or pressure-rated heavy-wall glass reactors.

Reagents & Materials

Reagent	Role	Equivalents (Molar)	Notes
tBPEB	Monomer	1.0 eq	1,3,5-tris(4-bromophenylethynyl)benzene
Ni(COD) ₂	Catalyst Source	2.2 - 2.5 eq per C-Br bond	Stored at -20°C; Handle in Glovebox
2,2'-Bipyridine	Ligand	2.2 - 2.5 eq per C-Br bond	Enhances Ni stability
1,5-Cyclooctadiene (COD)	Auxiliary Ligand	1.0 - 1.5 eq	Stabilizes intermediate species
Anhydrous DMF/Toluene	Solvent	N/A	Typically 1:1 or pure DMF mix
Conc.[4][5] HCl	Quenching Agent	Excess	Removes Nickel residues

Step-by-Step Synthesis Workflow

Step 1: Catalyst Activation (Inside Glovebox)

- Weigh Ni(COD)₂ (yellow powder) and 2,2'-bipyridine (white flakes) into a flame-dried Schlenk tube.
- Add anhydrous DMF (and COD liquid if using).
- Observation: The solution should turn a deep purple/black color, indicating the formation of the active (bpy)Ni(COD) complex.
- Seal the tube with a septum and remove from the glovebox (or keep inside if heating capability exists there).

Step 2: Monomer Addition

- Dissolve the tBPEB monomer in anhydrous toluene (or DMF) in a separate vial under inert gas.

- Inject the monomer solution into the catalyst mixture via syringe under a counter-flow of nitrogen.
- Why? Adding monomer to the pre-formed catalyst ensures immediate initiation and uniform growth, rather than mixing solids which might lead to localized "hotspots."

Step 3: Polymerization

- Heat the reaction vessel to 80°C.
- Stir vigorously for 48 to 72 hours.
- Visual Check: The mixture will solidify or become a thick gel as the cross-linked network forms. The deep purple color should persist. If it turns pale green/grey rapidly, oxygen ingress has likely killed the catalyst.

Step 4: Quenching and Nickel Removal (The "Acid Wash")

- Cool the reaction to room temperature.
- Carefully add the reaction mixture to a large beaker containing 6M HCl in methanol/water (1:1).
- Caution: This step is exothermic and may release COD fumes.
- Stir the suspension for 12 hours. The acid converts Ni(0)/Ni(II) species into soluble nickel salts (green solution), leaving the insoluble PAF polymer.

Step 5: Soxhlet Extraction (Crucial for Porosity)

- Filter the solid polymer.
- Load the solid into a cellulose thimble.
- Perform Soxhlet extraction with the following solvents sequentially (24 hours each):
 - Chloroform/THF: Removes unreacted oligomers and organic impurities.

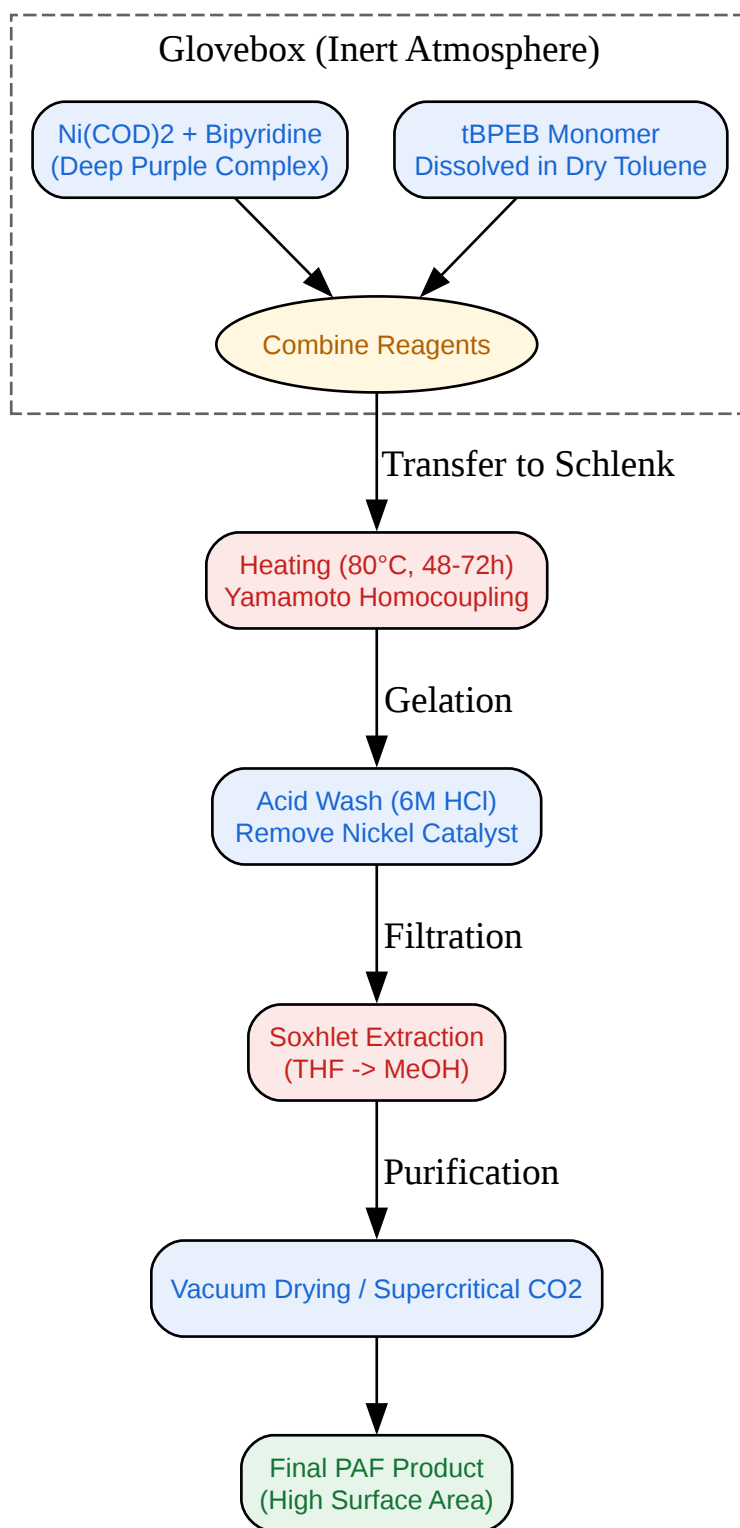
- Methanol: Removes inorganic salts and trapped acid.
- End Point: The solvent in the siphon tube must be colorless.

Step 6: Activation

- Dry the powder in a vacuum oven at 100°C for 12 hours.
- Optional (High Performance): Supercritical CO₂ drying can prevent pore collapse (capillary forces) in mesoporous variations.

Part 3: Visualization & Logic

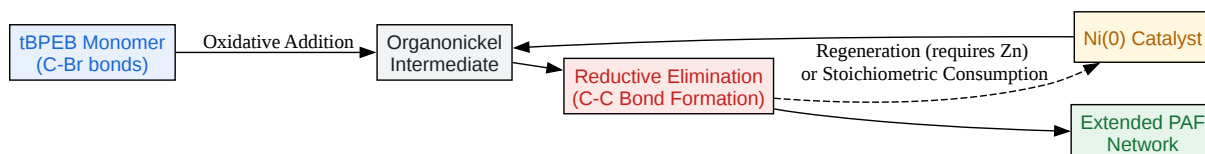
Synthesis Workflow Diagram



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Caption: Workflow for the Yamamoto homocoupling of tBPEB. Red nodes indicate Critical Control Points where error (air exposure or incomplete washing) leads to failure.

Mechanistic Logic



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Caption: Simplified Yamamoto mechanism. Note that in standard PAF synthesis, stoichiometric Ni is used, so regeneration is not the primary pathway.

Part 4: Characterization & Quality Control

To validate the successful synthesis of the tBPEB-based PAF, the following analytical suite is required:

Technique	Expected Result	Troubleshooting (If Result Failed)
FT-IR Spectroscopy	Disappearance of C-Br stretch (~1070 cm ⁻¹). Appearance of alkyne -C≡C- stretch.	Strong C-Br peak: Incomplete reaction. Likely catalyst death due to oxygen.
Nitrogen Sorption (77 K)	Type I Isotherm (steep uptake at low P/P ₀). Surface Area > 800 m ² /g.	Low SA (<400 m ² /g): Incomplete activation. Residual Ni salts blocking pores. Re-run Soxhlet with HCl/MeOH.
PXRD	Broad, amorphous halo (typical for PAFs). Weak peaks may indicate local stacking.	Sharp Peaks: Indicates crystallization of unreacted monomer, not polymer formation.
TGA (Thermogravimetric)	Stability up to ~400°C.	Early weight loss (<200°C): Trapped solvent. Requires higher vacuum drying.

References

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